

## Compound of Interest

Compound Name: 2-Nitrophenoxyacetyl Chloride

Cat. No.: B1280399

## In-Depth Technical Guide to 2-Nitrophenoxyacetyl Chloride

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of **2-Nitrophenoxyacetyl Chloride** (CAS No. 20142-87-4), a valuable reagent in organic sy

### Chemical Identification and Properties

**2-Nitrophenoxyacetyl Chloride** is a reactive acyl chloride characterized by a 2-nitrophenoxy substituent. Its chemical structure and key identifiers ar

Molecular Structure:

Chemical structure of **2-Nitrophenoxyacetyl Chloride**

```
graph "2-Nitrophenoxyacetyl_Chloride" {
  layout=neato;
  node [shape=plaintext];
  edge [color="#202124"];
  rankdir="LR";
  "C1" [label="C"];
  "C2" [label="C"];
  "C3" [label="C"];
  "C4" [label="C"];
  "C5" [label="C"];
  "C6" [label="C"];
  "O1" [label="O"];
  "N1" [label="N"];
  "O2" [label="O"];
  "O3" [label="O"];
  "C7" [label="C"];
  "O4" [label="O"];
  "C8" [label="C"];
  "Cl1" [label="Cl"];
  "H1" [label="H"];
  "H2" [label="H"];
  "H3" [label="H"];
  "H4" [label="H"];
  "H5" [label="H"];
  "H6" [label="H"];

  // Aromatic ring
  "C1" -- "C2";
  "C2" -- "C3";
```

```
"C3" -- "C4";
"C4" -- "C5";
"C5" -- "C6";
"C6" -- "C1";

// Substituents on the ring
"C1" -- "O1";
"C2" -- "N1";
"C3" -- "H1";
"C4" -- "H2";
"C5" -- "H3";
"C6" -- "H4";

// Nitro group
"N1" -- "O2" [style=double];
"N1" -- "O3";

// Acetyl chloride group
"O1" -- "C7";
"C7" -- "H5";
"C7" -- "H6";
"C7" -- "C8";
"C8" -- "O4" [style=double];
"C8" -- "Cl1";
}
```

Synthesis of **2-Nitrophenoxyacetyl Chloride**.

Detailed Protocol:

- 

Materials:

- 

2-Nitrophenoxyacetic acid

- 

Thionyl chloride ( $\text{SOCl}_2$ )

- 

Anhydrous solvent (e.g., dichloromethane or toluene)

- 

Round-bottom flask with a reflux condenser

- 

Magnetic stirrer and heating mantle

- 

Inert atmosphere (e.g., nitrogen or argon)

- 

Procedure:

- 

In a flame-dried, two-neck round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add

- 

Under an inert atmosphere, add a suitable anhydrous solvent.

- Slowly add an excess of thionyl chloride to the flask. The reaction is typically carried out with at least
- Heat the reaction mixture to reflux and maintain for a period of 2-4 hours, or until the evolution of gase
- After the reaction is complete, allow the mixture to cool to room temperature.
- Excess thionyl chloride and the solvent can be removed by distillation under reduced pressure.
- The crude **2-Nitrophenoxyacetyl Chloride** can be purified by vacuum distillation or recrystallization.

## Spectroscopic Data

While specific experimental spectra for **2-Nitrophenoxyacetyl Chloride** are not readily available in public dat

Table 3: Predicted Spectroscopic Data

Technique
<sup>1</sup> H NMR
<sup>13</sup> C NMR
IR (Infrared)
MS (Mass Spec)

## Applications in Organic Synthesis

The primary utility of **2-Nitrophenoxyacetyl Chloride** lies in its reactivity as an acylating agent. However, a

## The 2-Nitrophenylacetyl Group as a Protecting Group

The 2-nitrophenylacetyl group can be introduced to protect alcohols and amines. This protecting group is stabl

Workflow for Protection and Deprotection:

Protection and deprotection workflow.

The photolabile nature of the 2-nitrobenzyl moiety allows for the cleavage of the protecting group upon irradiation.

## Safety and Handling

**2-Nitrophenoxyacetyl Chloride** is a corrosive and moisture-sensitive compound. Appropriate safety precautions must be taken when handling this reagent.

Table 4: Safety Information

Hazard
Corrosive
Moisture Sensitive
Inhalation
First Aid

## Conclusion

**2-Nitrophenoxyacetyl Chloride** is a versatile reagent for the introduction of the 2-nitrophenoxyacetyl group. It is a valuable tool for the synthesis of a wide range of pharmaceuticals and other compounds.

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## References

- 1. chemimpex.com [chemimpex.com]
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